

Application Notes and Protocols for PIM2 Kinase Inhibitor Assays

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Compound of Interest

Compound Name: *Pim-IN-2*

Cat. No.: *B15136001*

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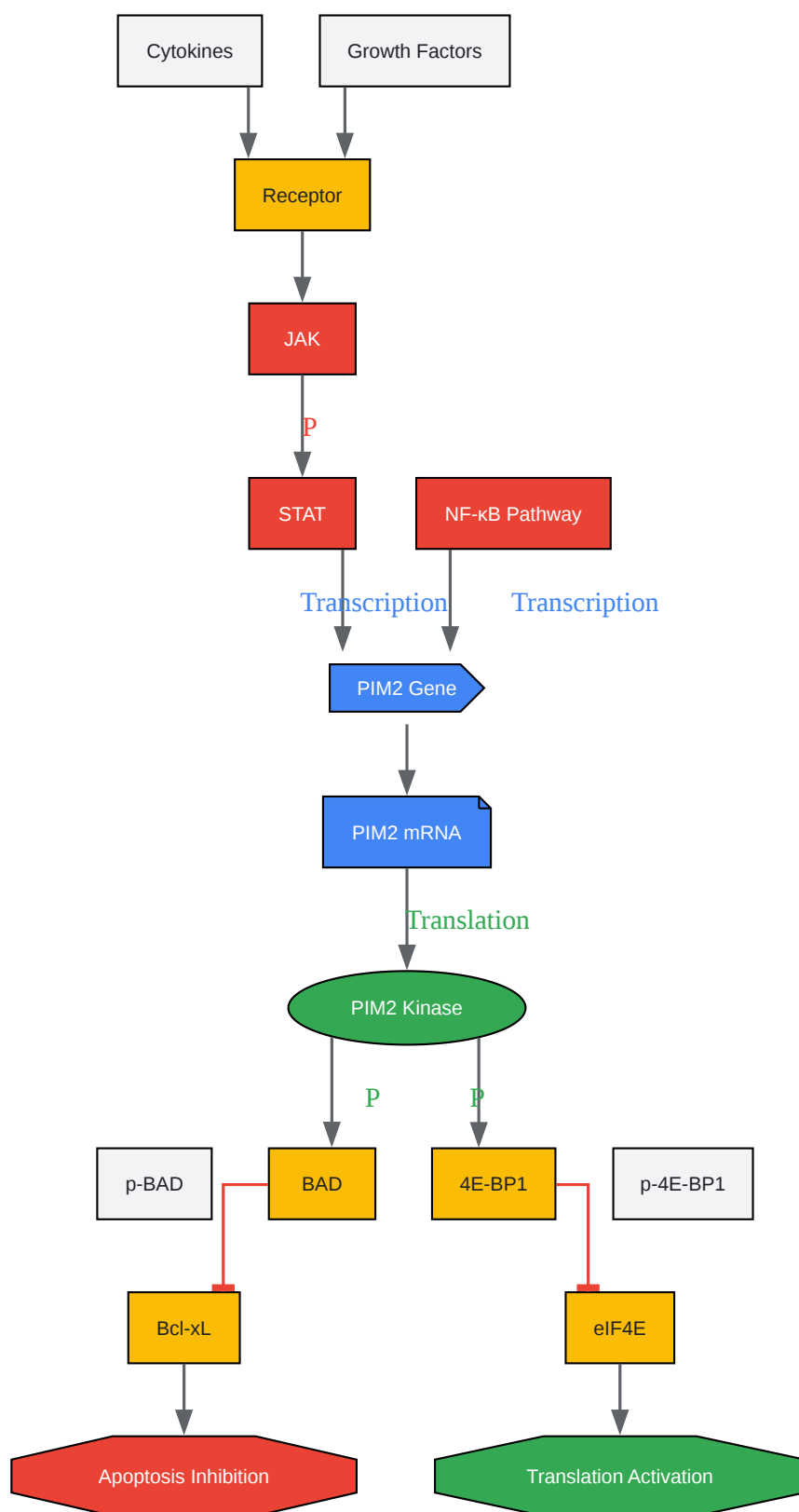
For Researchers, Scientists, and Drug Development Professionals

Introduction

PIM2 (Proviral Integration site for Moloney murine leukemia virus 2) is a serine/threonine kinase that plays a crucial role in cell survival, proliferation, and apoptosis.^{[1][2][3]} Its overexpression is implicated in various cancers, making it a significant target for therapeutic intervention.^{[4][5]} These application notes provide detailed protocols for both biochemical and cell-based assays designed to identify and characterize inhibitors of PIM2 kinase activity.

PIM2 Signaling Pathway

The PIM2 signaling pathway is integral to cell cycle progression and the inhibition of apoptosis. PIM2 is constitutively active and its activity is primarily regulated at the transcriptional level by the JAK/STAT and NF- κ B pathways. Downstream, PIM2 phosphorylates a number of substrates, including BAD and 4E-BP1, to promote cell survival and protein translation.



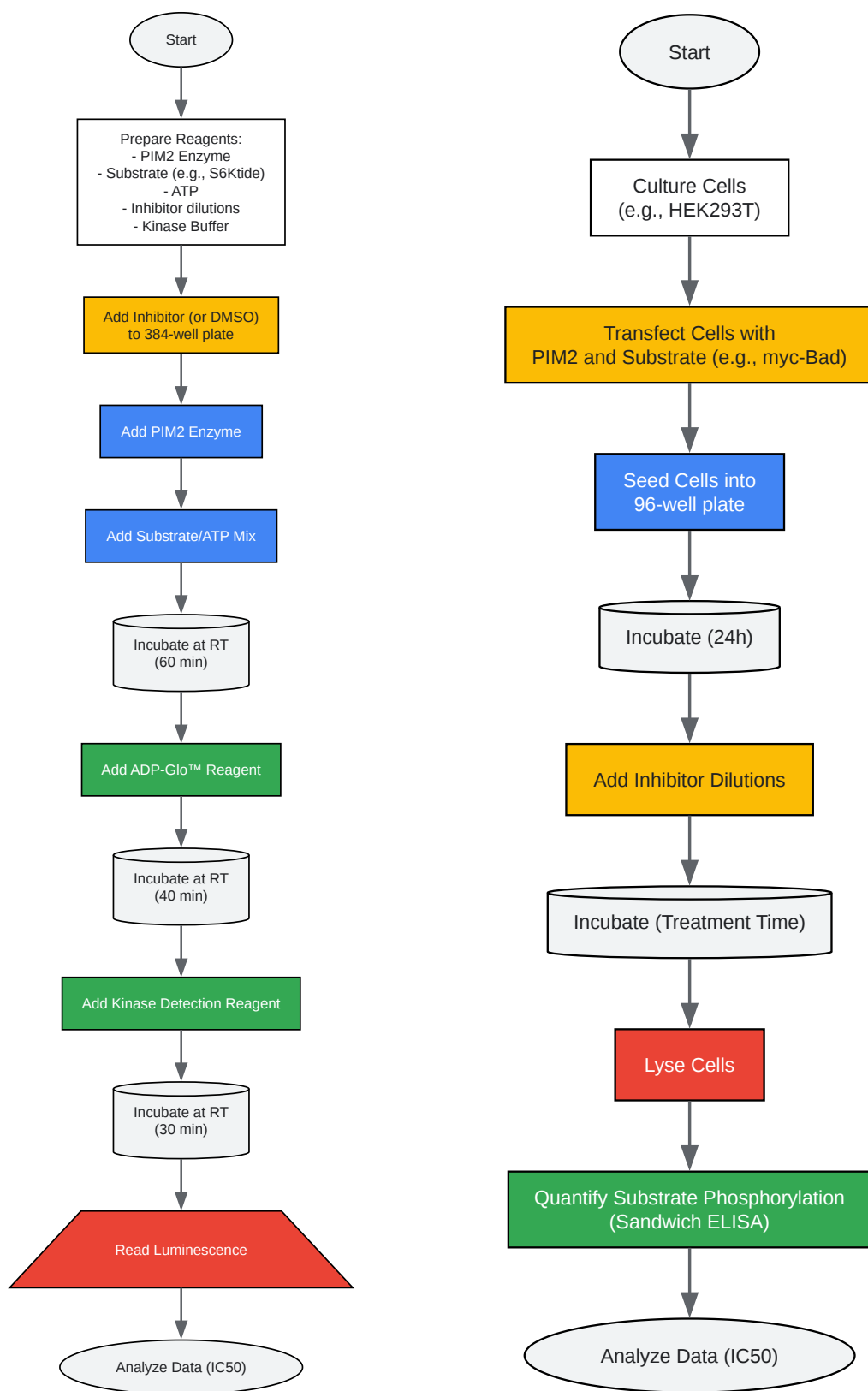
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Caption: PIM2 Signaling Pathway.

Biochemical PIM2 Kinase Assay (ADP-Glo™)

This protocol outlines a luminescent-based assay to measure PIM2 kinase activity by quantifying the amount of ADP produced in the kinase reaction. The ADP-Glo™ Kinase Assay is a common method for this purpose.

Experimental Workflow



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